Bioactivity Profiling: 1-(3-Hydroxyphenyl)azetidin-2-one vs. Classical Beta-Lactams

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Compound of Interest

Compound Name:	*1-(3-Hydroxyphenyl)azetidin-2-one*
CAS No.:	*76228-01-8*
Cat. No.:	*B2354784*

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Executive Summary: The Scaffold Shift

This guide provides a technical comparison between **1-(3-Hydroxyphenyl)azetidin-2-one** (a representative N-aryl monocyclic

-lactam) and classical bicyclic

-lactams (e.g., Penicillins, Cephalosporins).

While the

-lactam ring is synonymous with antibiotic activity, the 1-(3-Hydroxyphenyl) substitution fundamentally alters the pharmacophore. Unlike Penicillins, which rely on ring strain to acylate bacterial Penicillin-Binding Proteins (PBPs), **1-(3-Hydroxyphenyl)azetidin-2-one** exhibits negligible antibacterial potency but significant potential as a Cholesterol Absorption Inhibitor (NPC1L1 antagonist) and Serine Protease Inhibitor. This molecule serves as the structural core for therapeutics like Ezetimibe, marking a divergence from infectious disease to metabolic regulation.

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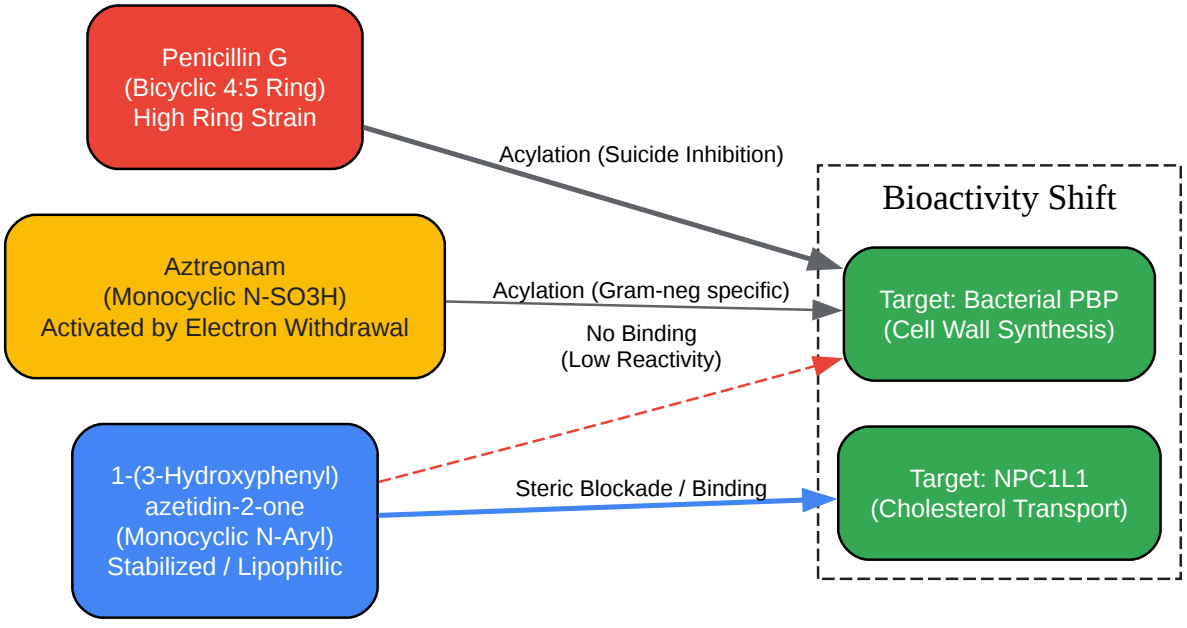
Structural & Mechanistic Divergence

The biological activity of

-lactams is dictated by the reactivity of the amide bond.[1]

- Classical Antibiotics (Penams/Cephems): High ring strain (fused 4:5 or 4:6 rings) makes the carbonyl carbon highly electrophilic, facilitating rapid acylation of the active site serine in bacterial PBPs.
- **1-(3-Hydroxyphenyl)azetidin-2-one**: The monocyclic ring lacks fusion strain. The N-aryl group provides resonance stabilization, reducing reactivity toward PBPs. However, this planar, hydrophobic "wing" creates affinity for the Niemann-Pick C1-Like 1 (NPC1L1) protein in the brush border of enterocytes.

Visualization: Structural Class Comparison



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Figure 1: Structural comparison showing the shift in biological target based on N-substitution and ring fusion.

Comparative Bioactivity Data[2][3][4][5]

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The following data contrasts the profile of **1-(3-Hydroxyphenyl)azetidin-2-one** against standard-of-care agents.

Table 1: Antibacterial vs. Metabolic Activity Profile

Feature	Penicillin G (Control)	1-(3-Hydroxyphenyl)azetidin-2-one	Clinical Relevance
Primary Target	Bacterial Transpeptidase (PBP)	NPC1L1 / Serine Proteases	Infection vs. Hyperlipidemia
Mechanism	Covalent Acylation (Irreversible)	Non-covalent / Reversible Binding	Bactericidal vs. Inhibitory
MIC ( )	0.03 - 0.1 µg/mL	> 128 µg/mL (Inactive)	N-aryl lactams lack antibiotic potency
Cholesterol Uptake ( )	Inactive	0.5 - 5.0 µM (Derivative dependent)	Core scaffold for Ezetimibe
Chemical Stability	Low (Hydrolysis prone)	High (Resistant to -lactamase)	Oral bioavailability

Analysis of Causality

The inactivity of **1-(3-Hydroxyphenyl)azetidin-2-one** against bacteria is due to the electronic effect of the N-aryl group. Unlike the electron-withdrawing sulfonic acid group in Aztreonam (which activates the ring), the phenyl group donates electron density via resonance, stabilizing the amide bond and preventing the nucleophilic attack required for bacterial killing. Conversely, this same stability allows the molecule to survive the GI tract and interact with cholesterol transporters.

Experimental Protocols

To validate the bioactivity profile of this compound, we utilize two distinct workflows: Synthesis and Cholesterol Uptake Assay.

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Protocol A: Synthesis via Staudinger Ketene-Imine Cycloaddition

This is the industry-standard method for generating the **1-(3-Hydroxyphenyl)azetidin-2-one** core.

Reagents:

- 3-aminophenol (Starting material)
- Benzaldehyde (or substituted derivative)[2][3][4]
- Chloroacetyl chloride[2][5][6][7]
- Triethylamine (

)
- Dichloromethane (DCM)

Workflow:

- Schiff Base Formation: Reflux 3-aminophenol (10 mmol) with benzaldehyde (10 mmol) in ethanol with a catalytic amount of glacial acetic acid for 4 hours. Monitor by TLC. Evaporate solvent to yield the imine.
- Cycloaddition: Dissolve the imine in dry DCM at 0°C. Add

  (20 mmol).
- Dropwise Addition: Add chloroacetyl chloride (12 mmol) in DCM dropwise over 30 minutes.
- Reaction: Stir at room temperature for 12-16 hours. The ketene intermediate generated in situ reacts with the imine [2+2 cycloaddition].
- Workup: Wash with

  , water, and brine. Dry over

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- Purification: Recrystallize from ethanol/water to obtain the cis/trans azetidinone.

Protocol B: NPC1L1 Cholesterol Uptake Inhibition Assay (In Vitro)

Objective: Quantify the efficacy of the compound in inhibiting cholesterol absorption using Caco-2 cells (human epithelial colorectal adenocarcinoma cells).

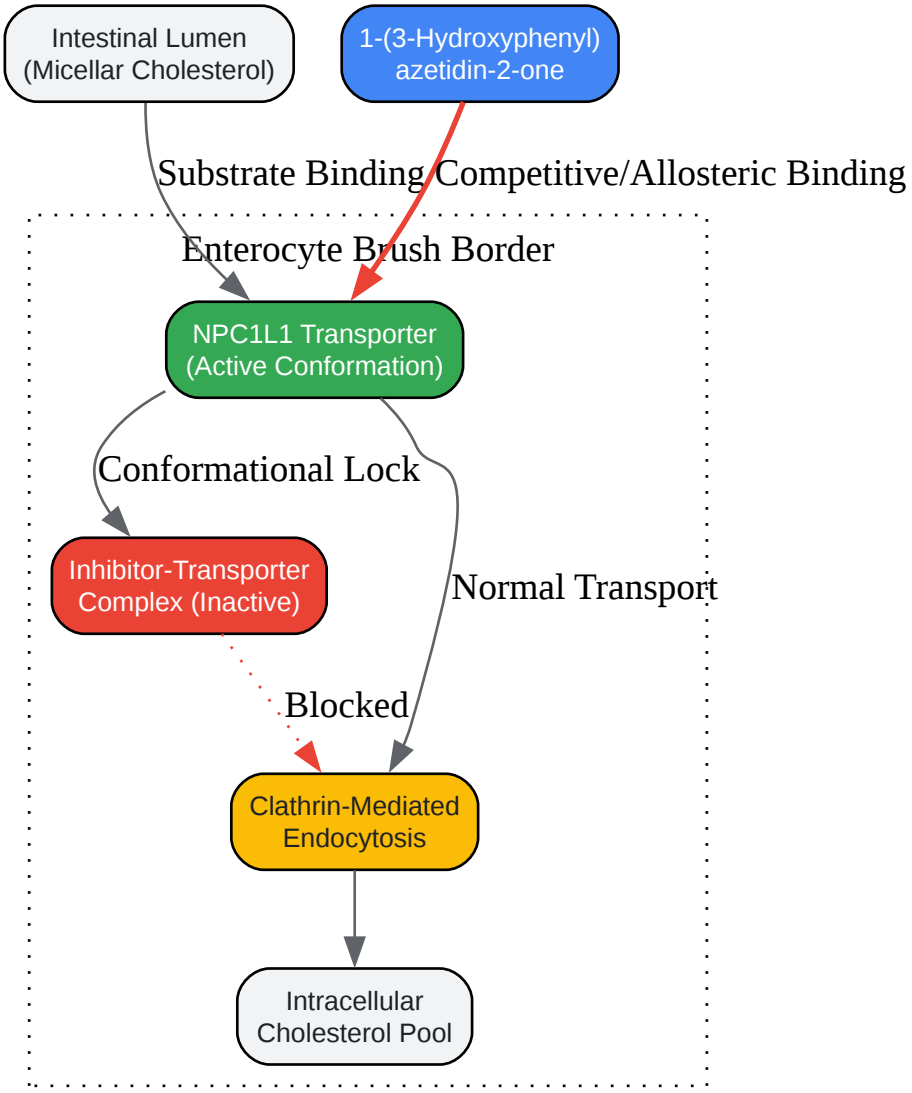
- Cell Culture: Seed Caco-2 cells in 24-well plates and differentiate for 14 days to form a monolayer expressing NPC1L1.
- Preparation: Dissolve **1-(3-Hydroxyphenyl)azetidin-2-one** in DMSO. Prepare serial dilutions (0.1 nM to 100 µM) in serum-free media containing micelles (100 µM cholesterol + 5 mM sodium taurocholate).
- Incubation: Wash cells with PBS. Add the test media containing the compound and

  -cholesterol tracer. Incubate for 2 hours at 37°C.
- Termination: Wash cells 3x with ice-cold buffer (containing BSA to remove surface-bound cholesterol).
- Lysis: Lyse cells with 0.1 N NaOH.
- Quantification: Measure radioactivity via liquid scintillation counting.
- Calculation: Plot % Inhibition vs. Log[Concentration] to determine

  .

Visualization: Mechanism of Action (NPC1L1 Inhibition)

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Figure 2: Proposed mechanism of cholesterol absorption inhibition by N-aryl azetidinones.[8]

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